

A Comprehensive Technical Guide to the Physicochemical Properties of 2-Ethylhexyl Glycidyl Ether

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Compound of Interest

Compound Name: 2-Ethylhexyl glycidyl ether

Cat. No.: B127839

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Abstract

2-Ethylhexyl glycidyl ether (EHGE) is a reactive diluent widely utilized in epoxy resin formulations to reduce viscosity and improve handling characteristics. This technical guide provides an in-depth overview of its core physicochemical properties, synthesis, and reactivity. Detailed experimental protocols for the determination of these properties and for its synthesis are provided to support researchers and scientists in its application and further development.

Physicochemical Properties

2-Ethylhexyl glycidyl ether is a clear, colorless liquid.^[1] Its key physicochemical properties are summarized in the tables below.

Identification and General Properties

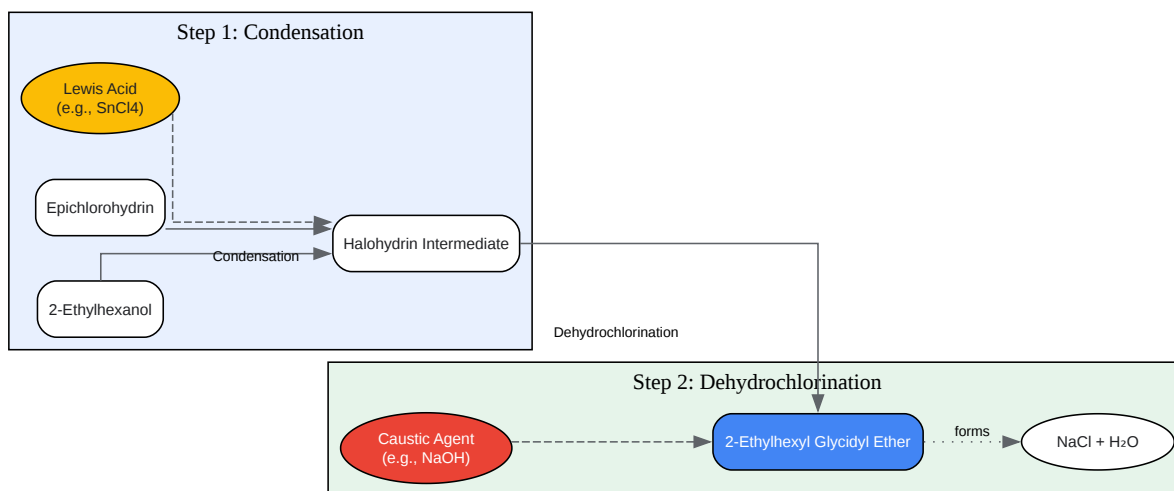
Property	Value	Reference
Chemical Formula	C ₁₁ H ₂₂ O ₂	[2]
Molecular Weight	186.29 g/mol	[1]
CAS Number	2461-15-6	[2]
IUPAC Name	2-((2-ethylhexyl)oxymethyl)oxirane	[2]
Appearance	Clear, colorless liquid	[1][3]

Thermal and Physical Properties

Property	Value	Test Method	Reference
Boiling Point	60-62 °C at 0.3 mmHg	-	[3]
Density	0.891 g/mL at 25 °C	OECD Guideline 109	[3]
Refractive Index	1.434 at 20 °C	-	[3]
Flash Point	97 °C (206.6 °F) - closed cup	-	[4]
Viscosity	2-4 cP at 25 °C	ASTM D445	[4]
Water Solubility	<0.1 g/100 mL at 19 °C	OECD Guideline 105	[3]

Synthesis of 2-Ethylhexyl Glycidyl Ether

The industrial synthesis of **2-ethylhexyl glycidyl ether** is a two-step process that begins with the condensation of 2-ethylhexanol and epichlorohydrin, followed by dehydrochlorination.[2]



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Synthesis of **2-Ethylhexyl Glycidyl Ether**

Experimental Protocol for Synthesis

This protocol is based on a reported laboratory-scale synthesis.[5]

Materials:

- 2-Ethylhexanol
- Epichlorohydrin
- Sodium hydroxide (NaOH)
- Tetra-n-butylammonium bromide (TBAB) - Phase Transfer Catalyst
- Nitrogen gas

- Anhydrous magnesium sulfate
- Standard laboratory glassware for organic synthesis (round-bottom flask, condenser, dropping funnel, etc.)
- Magnetic stirrer with heating mantle
- Rotary evaporator

Procedure:

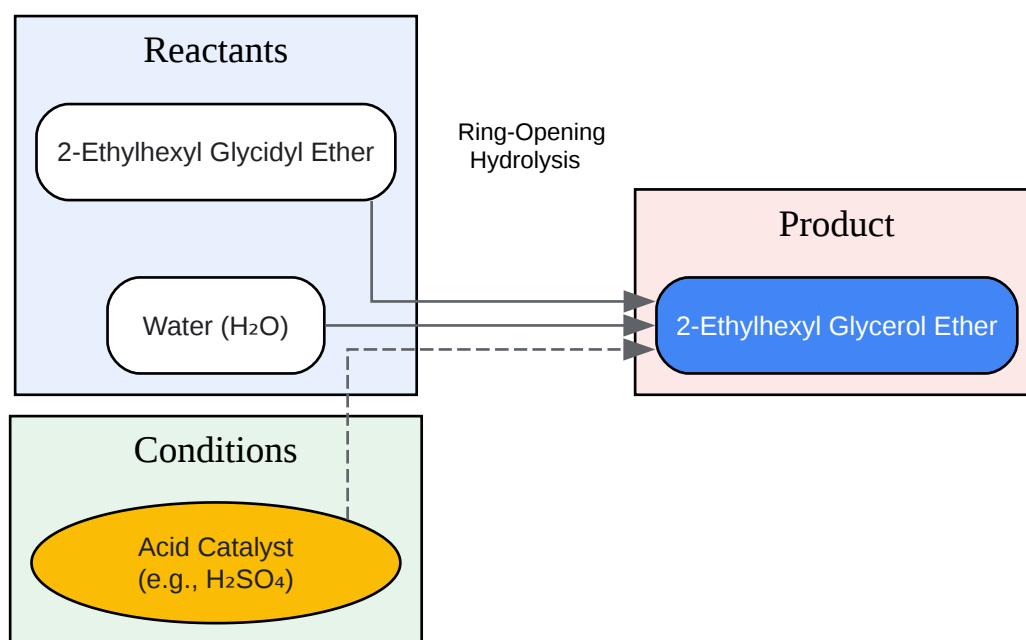
- **Reaction Setup:** A round-bottom flask equipped with a magnetic stirrer, condenser, dropping funnel, and nitrogen inlet is charged with 1 mole of 2-ethylhexanol, 2 moles of sodium hydroxide, and 0.005 moles of tetra-n-butylammonium bromide.
- **Inert Atmosphere:** The flask is purged with nitrogen, and the mixture is stirred for 30 minutes at 40 °C.
- **Addition of Epichlorohydrin:** 2 moles of epichlorohydrin are added dropwise to the reaction mixture over 30 minutes, maintaining the temperature at 40 °C.
- **Reaction:** The reaction is allowed to proceed for 12 hours at 40 °C with continuous stirring under a nitrogen atmosphere.
- **Workup:** After the reaction is complete, the mixture is cooled to room temperature. The solid precipitate (NaCl) is removed by filtration. The organic layer is separated, washed with water to remove any remaining NaOH and salts, and then dried over anhydrous magnesium sulfate.
- **Purification:** The crude product is purified by vacuum distillation to yield **2-ethylhexyl glycidyl ether**.

Reactivity

The reactivity of **2-ethylhexyl glycidyl ether** is dominated by the strained oxirane (epoxide) ring, which is susceptible to ring-opening reactions with a variety of nucleophiles. This compound is incompatible with strong acids, bases, and oxidizing agents.[3]

Ring-Opening Hydrolysis

A key reaction of **2-ethylhexyl glycidyl ether** is its hydrolysis to form 2-ethylhexyl glycerol ether, a compound used in the cosmetics industry.[6] This reaction involves the acid-catalyzed ring-opening of the epoxide by water.



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Ring-Opening Hydrolysis of **2-Ethylhexyl Glycidyl Ether**

Experimental Methodologies for Physicochemical Properties

The following are detailed methodologies for determining the key physicochemical properties of **2-ethylhexyl glycidyl ether**.

Viscosity Determination (ASTM D445)

Principle: This method determines the kinematic viscosity by measuring the time for a volume of liquid to flow under gravity through a calibrated glass capillary viscometer. The dynamic viscosity is then calculated by multiplying the kinematic viscosity by the density of the liquid.[7][8][9][10][11]

Apparatus:

- Calibrated glass capillary viscometer (e.g., Ubbelohde type)
- Constant temperature bath, capable of maintaining the desired temperature (25 °C) with an accuracy of ± 0.02 °C
- Stopwatch, readable to 0.1 seconds
- Thermometer with a resolution of 0.01 °C

Procedure:

- Temperature Equilibration: The viscometer is placed in the constant temperature bath until it reaches the test temperature.
- Sample Preparation: The **2-ethylhexyl glycidyl ether** sample is filtered to remove any particulate matter and then charged into the viscometer.
- Flow Measurement: The sample is drawn up into the viscometer's timing bulb, and the time taken for the liquid to flow between two marked points is measured.
- Calculation: The kinematic viscosity (ν) is calculated using the formula: $\nu = C * t$, where C is the calibration constant of the viscometer and t is the flow time. The dynamic viscosity (η) is calculated as: $\eta = \nu * \rho$, where ρ is the density of the sample at the same temperature.

Density Determination (OECD Guideline 109)

Principle: This guideline describes several methods for determining the density of liquids, including the use of a hydrometer, an oscillating densitometer, or a pycnometer.[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)

Apparatus (Pycnometer Method):

- Pycnometer (a glass flask with a close-fitting ground glass stopper with a capillary tube through it)
- Analytical balance, accurate to 0.1 mg

- Constant temperature bath

Procedure:

- Calibration: The pycnometer is cleaned, dried, and weighed empty. It is then filled with a reference liquid of known density (e.g., distilled water) and weighed at a controlled temperature. The volume of the pycnometer is calculated.
- Sample Measurement: The pycnometer is emptied, dried, and filled with the **2-ethylhexyl glycidyl ether** sample. It is then brought to the test temperature in the constant temperature bath and weighed.
- Calculation: The density of the sample is calculated by dividing the mass of the sample by the volume of the pycnometer.

Water Solubility Determination (OECD Guideline 105)

Principle: This guideline describes the flask method for determining the water solubility of substances. The method involves dissolving the substance in water at a given temperature until saturation is reached, followed by the determination of the concentration of the substance in the aqueous solution.^{[1][16][17][18][19]}

Apparatus:

- Flask with a stirrer
- Constant temperature bath
- Analytical method for determining the concentration of the solute in the aqueous phase (e.g., gas chromatography)

Procedure:

- Saturation: An excess amount of **2-ethylhexyl glycidyl ether** is added to a known volume of water in a flask. The mixture is stirred in a constant temperature bath (e.g., 20 °C) for a sufficient time to reach equilibrium (saturation).

- Phase Separation: The mixture is allowed to stand to separate the aqueous phase from the undissolved substance.
- Analysis: A sample of the aqueous phase is carefully taken and the concentration of **2-ethylhexyl glycidyl ether** is determined using a suitable analytical method.

Safety and Handling

2-Ethylhexyl glycidyl ether is a combustible liquid and should be handled with appropriate safety precautions.[3] It is incompatible with strong oxidizing agents, acids, and bases.[3] For detailed safety information, refer to the Safety Data Sheet (SDS).

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